

1,11-Undecanediol vs shorter chain diols polymer properties

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Undecane-1,11-diol

CAS No.: 765-04-8

Cat. No.: S571510

Get Quote

Molecular and Structural Characteristics

The fundamental differences between diols begin with their molecular structure, which directly influences their physical behavior and applicability in polymer synthesis.

Characteristic	1,11-Undecanediol (C11)	Shorter-Chain Diol (e.g., Ethanediol, C2)	Rationale & Impact
Molecular Formula	$C_{11}H_{24}O_2$ [1]	$C_2H_6O_2$ (example)	The longer carbon chain increases molecular weight and van der Waals forces.
IUPAC Name	undecane-1,11-diol [1]	ethane-1,2-diol	The "undecane" prefix denotes an 11-carbon chain.
SMILES	<chem>C(CCCCCO)CCCCO</chem> [1]	<chem>C(CO)O</chem>	The C11 SMILES shows a long, flexible hydrocarbon chain.

Characteristic	1,11-Undecanediol (C11)	Shorter-Chain Diol (e.g., Ethanediol, C2)	Rationale & Impact
Conformation	Adopts a well-ordered, extended all- <i>trans</i> conformation in crystalline state [1]	N/A	The extended conformation (C1 to C11 distance of ~12.6 Å) provides greater chain flexibility and a larger spatial separation between reactive -OH groups [1].

Comparative Physical Properties

The structural differences manifest in distinct physical properties, which are critical for processing and final material performance. The table below summarizes key properties of 1,11-Undecanediol and includes a general comparison to the characteristics of a much shorter-chain diol.

Property	1,11-Undecanediol (C11)	General Shorter-Chain Diol (e.g., C2-C6)
Molecular Weight	188.31 g/mol [1]	Lower (e.g., Ethanediol: 62.07 g/mol)
Melting Point	62 - 65 °C [1]	Generally higher (e.g., Ethanediol: -13 °C; 1,6-Hexanediol: 42 °C)
Boiling Point	318.7 °C @ 760 mmHg [1]	Lower
Density	~0.918 g/cm ³ [1]	Higher
Solubility	Limited in water; slightly soluble in chloroform and methanol [1]	Higher water solubility (miscible for C2-C3)
Flash Point	146.4 °C [1]	Lower

The longer carbon chain of 1,11-Undecanediol makes it more hydrophobic, as indicated by its very limited water solubility and a higher calculated octanol-water partition coefficient ($\log P \approx 2.482$) [1]. This contrasts sharply with the high water solubility of shorter-chain diols like ethanediol (ethylene glycol).

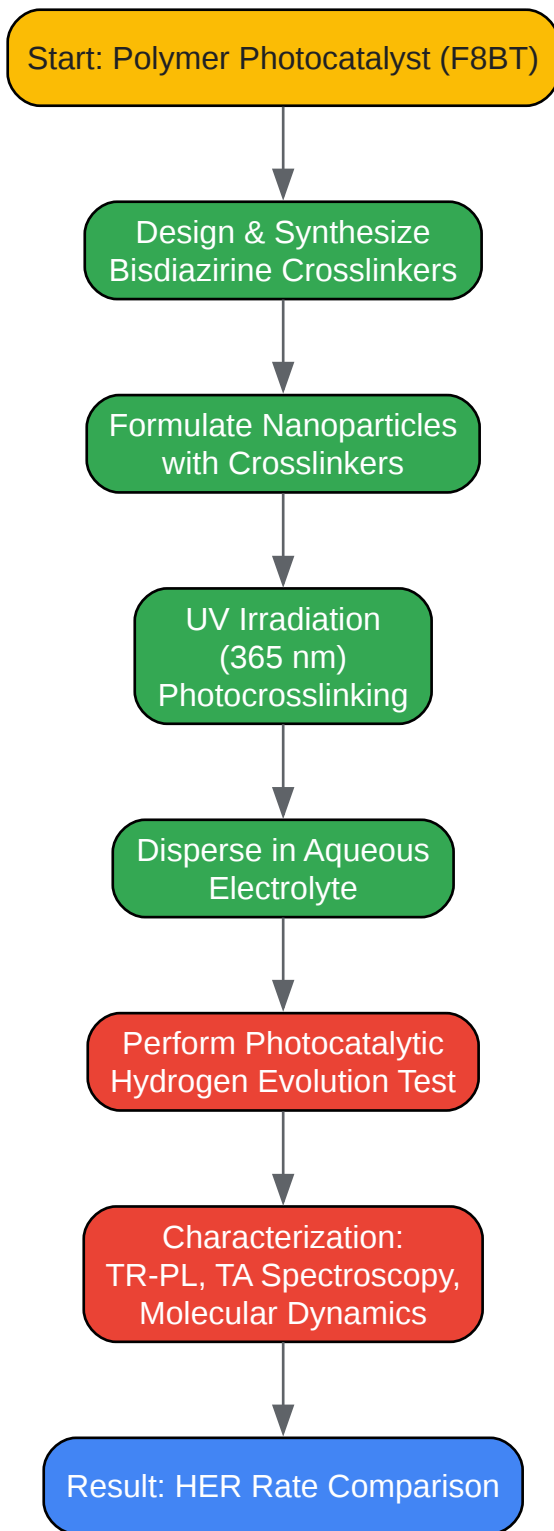
Experimental Data from Photocrosslinker Application

A direct, experimental comparison of performance can be found in a 2024 study on polymer photocatalysts, where diols were used as bridge chains in bisdiazirine photocrosslinkers [2]. The experiment provides a clear example of how chain length and flexibility impact material function.

Crosslinker Bridge	Bridge Type	Hydrogen Evolution Reaction (HER) Rate
CL-C2 (Ethyl)	Short, rigid aliphatic	Comparable to non-crosslinked polymer
CL-C11 (Undecyl)	Long, flexible aliphatic	Comparable to non-crosslinked polymer
CL-TEG (Tetraethylene glycol)	Long, flexible, hydrophilic	2.5-fold enhancement vs. non-crosslinked polymer

Detailed Experimental Protocol

The following diagram outlines the experimental workflow from the cited study, which explains how the comparative data was generated.



[Click to download full resolution via product page](#)

Diagram summarizing the experimental workflow for evaluating diol-based photocrosslinkers [2].

Key Experimental Steps [2]:

- **Crosslinker Synthesis:** The bisdiazirine photocrosslinkers (CL-C2, CL-C11, and CL-TEG) were synthesized by coupling an intermediate, 4-[3-(trifluoromethyl)-3H-diazirin-3-yl]benzoic acid, with different diols: ethylene glycol (for CL-C2), 1,11-undecanediol (for CL-C11), and tetraethylene glycol (for CL-TEG).
- **Nanoparticle Preparation:** The polymer photocatalyst (F8BT) was combined with the different crosslinkers to form nanoparticles.
- **Photocrosslinking:** The nanoparticles were subjected to UV light at 365 nm, activating the diazirine groups to form covalent crosslinks within the polymer chains.
- **Performance Testing:** The crosslinked nanoparticles were dispersed in an aqueous electrolyte and tested for their efficiency in the photocatalytic Hydrogen Evolution Reaction (HER) under light irradiation.
- **Analysis:** Techniques including time-resolved photoluminescence (TR-PL) and transient absorption (TA) spectroscopy were used to analyze exciton dynamics. Molecular dynamics simulations provided insights into water penetration into the polymer matrix.

Interpretation of Key Findings

- **Chain Length vs. Flexibility Alone:** The study revealed that merely increasing the chain length and flexibility from CL-C2 to CL-C11 was **insufficient** to enhance photocatalytic performance, as both yielded HER rates comparable to the non-crosslinked polymer [2]. This indicates that in this specific application, alkyl chain length was not the primary performance driver.
- **Critical Role of Hydrophilicity:** The significant performance boost with CL-TEG was attributed to the **hydrophilic nature** of the tetraethylene glycol bridge. Molecular dynamics simulations confirmed that CL-TEG enhanced water penetration into the polymer matrix and helped stabilize charge carriers, leading to more efficient reactions [2]. This underscores that functional groups can be more important than chain length alone.

Seeking Further Information

The available data provides a solid foundation, but a more comprehensive guide would require additional details. To deepen your research, I suggest:

- **Broaden Literature Search:** Investigate the use of 1,11-undecanediol in specific polymer classes like **polyurethanes and polycarbonates**, where it is known to enhance flexibility and thermal stability [1]. Compare its performance as a monomer against 1,6-hexanediol or 1,10-decanediol.

- **Consult Specialized Databases:** Search for patents or technical datasheets on platforms like SciFinder, Google Patents, or manufacturer websites (e.g., Sigma-Aldrich) for quantitative data on mechanical properties (tensile strength, modulus) and thermal stability (T_g, T_d) of polymers derived from diols of various chain lengths.
- **Explore Synthesis Pathways:** The search results mention that 1,11-Undecanediol can be produced via microbial biosynthesis from renewable substrates, which is a growing sustainable alternative to fossil-based processes [3]. This could be an important point for your guide's introduction or sections on sustainability.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Buy Undecane-1,11-diol | 765-04-8 [smolecule.com]
2. Hydrophilic Photocrosslinkers as a Universal Solution to ... [pmc.ncbi.nlm.nih.gov]
3. Microbial production of medium-chain-length diols [sciencedirect.com]

To cite this document: Smolecule. [1,11-Undecanediol vs shorter chain diols polymer properties].

Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b571510#1-11-undecanediol-vs-shorter-chain-diols-polymer-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com